

# Pinealon subcutaneous injection protocol

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Pinealon

Cat. No.: S12877519

Get Quote

## Pinealon Application Notes & Protocol

**Pinealon** is a synthetic tripeptide (Glu-Asp-Arg) investigated for its potential neuroprotective, cognitive-enhancing, and epigenetic regulatory effects [1] [2]. The following protocol is synthesized from available research literature and is intended for educational use in a research setting only. Human subcutaneous dosing is not clinically established, and oral administration is more frequently described in human observational reports [1].

## Chemical & Pharmacological Profile

Property	Description
Amino Acid Sequence	Glu-Asp-Arg (EDR) [1] [2] [3]
Molecular Formula	Proprietary / Not specified in sources
Primary Mechanisms	Epigenetic modulation; gene expression regulation; reduction of oxidative stress & neuronal apoptosis; potential support for mitochondrial function & neuroplasticity [1] [2] [3].

Property	Description
Research Applications	Neuroprotection; cognitive function; anti-aging; stress resilience [1] [2] [4].

## Reconstitution & Formulation

For a 20 mg vial, the following reconstitution procedure is recommended to achieve a concentration suitable for precise low-dose measurement [1].

### Supplies Needed:

- **Pinealon** (20 mg vial)
- Bacteriostatic Water (3.0 mL)
- Sterile Syringe (3 mL or larger)
- U-100 Insulin Syringes (for injection)
- Alcohol Swabs

### Reconstitution Steps:

- Draw 3.0 mL of bacteriostatic water into a sterile syringe [1].
- Slowly inject the water down the wall of the peptide vial to avoid foaming [1].
- Gently swirl or roll the vial until the powder is fully dissolved. Do not shake [1].
- Label the vial with the peptide name, concentration (~6.67 mg/mL), and reconstitution date [1].

This yields a final concentration of approximately **6.67 mg/mL**. Once reconstituted, the solution should be refrigerated at 2–8°C (35.6–46.4°F) and used within a stipulated period [1].

## Dosing Protocol & Administration

Reported dosing regimens vary. A common framework involves a gradual titration over several weeks [1], while other sources suggest shorter cycles [4] [3]. The following table outlines two prevalent approaches:

Protocol Type	Duration	Daily Dose (Subcutaneous)	Details
Gradual Titration [1]	8-12 weeks (option to extend to 16)	200 - 500 mcg	Start at 200 mcg daily, increase by 100 mcg every 1-2 weeks as tolerated. Target 400-500 mcg by weeks 5-12.
Short Cycle [4] [3]	10-20 days	100 - 300 mcg	Once daily or every other day. Cycle is followed by an off-period of 2-3 months before repetition [3].

**Dose Calculation Example:** After reconstitution with 3.0 mL of water to a concentration of 6.67 mg/mL (or 6667 mcg/mL):

- For a **200 mcg** dose:  $200 / 6667 \approx 0.03 \text{ mL}$  (or 3 units on a U-100 insulin syringe) [1].
- For a **300 mcg** dose:  $300 / 6667 \approx 0.045 \text{ mL}$  (or 4.5 units) [1].

#### Administration Technique:

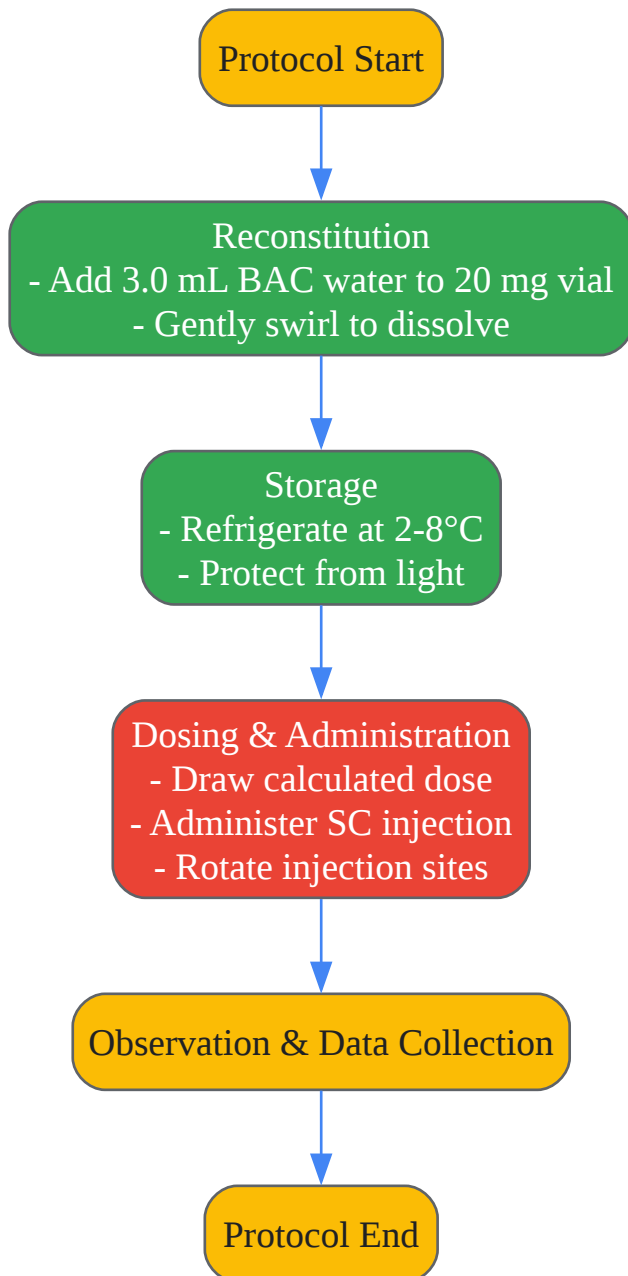
- Clean the vial stopper and injection site with alcohol swabs [1].
- Draw the required dose into a U-100 insulin syringe.
- Pinch a skinfold and insert the needle at a 45-90° angle into the subcutaneous tissue (common sites: abdomen, thighs, upper arms) [1].
- Inject slowly, wait a few seconds, then withdraw the needle [1].
- Rotate injection sites daily to minimize local irritation [1].

## Storage & Stability

Form	Temperature	Protection	Notes
Lyophilized (Powder)	-20°C (-4°F) [1]	Light [1]	Stable long-term.
Reconstituted Solution	2-8°C (35.6-46.4°F) [1] [2]	Light [1]	Likely stable for 4 weeks [2]. Minimize freeze-thaw cycles [1].

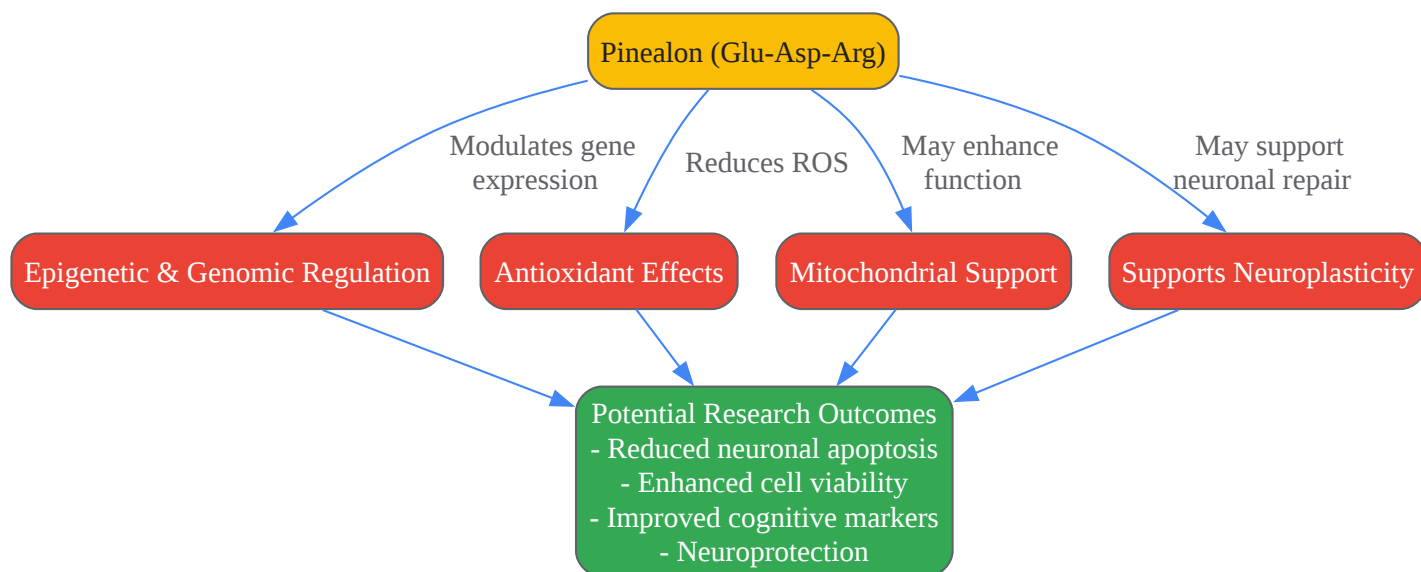
## Experimental Workflow & Mechanism of Action

The diagram below outlines the experimental workflow for administering **Pinealon** in a research setting, from preparation to observation.



[Click to download full resolution via product page](#)

The proposed mechanism of action for **Pinealon**, based on preclinical studies, involves multiple pathways that contribute to its neuroprotective effects, as illustrated below.



[Click to download full resolution via product page](#)

## Important Notes for Researchers

- **Regulatory Status:** **Pinealon** is **not an FDA-approved drug** and is intended for research purposes only [5] [2].
- **Limited Human Data:** Evidence for subcutaneous use in humans is limited and primarily based on animal studies and in vitro models [1] [2].
- **Safety Profile:** Preclinical studies suggest a favorable tolerability profile. Potential side effects may include mild injection site reactions (redness, itching) or transient headaches [1] [4].
- **Quality of Compounds:** Use high-purity, third-party tested peptides from reputable suppliers to ensure research integrity and reliability [1] [2].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Pinealon (20mg Vial) Dosage Protocol [peptidedosages.com]
2. Pinealon Peptide | Benefits, Safety & Buying Advice [2025] [innerbody.com]
3. Pinealon: The Peptide That's Turning Heads in Brain Health [gopracticerox.com]
4. Pinealon [voafit.com]
5. Pinealon Peptide | Brain & Memory Support [paragonsportsmedicine.com]

To cite this document: Smolecule. [Pinealon subcutaneous injection protocol]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12877519#pinealon-subcutaneous-injection-protocol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** info@smolecule.com

**Web:** www.smolecule.com